

Application Note: Synthesis and Biological Profiling of 5-(Phenylthio)nicotinic Acid Derivatives

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Compound of Interest

Compound Name: 3-Pyridinecarboxylic acid, 5-(phenylthio)-
CAS No.: 893723-56-3
Cat. No.: B12121486

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Abstract

This application note details a robust, scalable workflow for the synthesis of 5-(phenylthio)nicotinic acid derivatives, a scaffold with significant potential in metabolic and anti-inflammatory drug discovery.^[1] Unlike the 2- or 4-positions of the pyridine ring, the 5-position is electronically neutral, rendering nucleophilic aromatic substitution (

) ineffective.^[2]^[1] Consequently, this protocol utilizes Palladium-catalyzed C–S cross-coupling (Buchwald-Hartwig type) to install the thioether linkage with high precision.^[2] The guide includes a full experimental procedure, purification parameters, and a downstream biological screening cascade targeting the GPR109A receptor and anti-inflammatory pathways.^[1]

Scientific Background & Retrosynthesis

The Scaffold

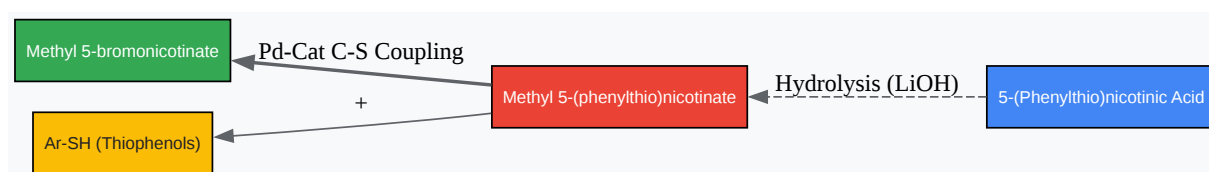
Nicotinic acid (Niacin) is a classic lipid-lowering agent acting via the GPR109A receptor.[2] However, its utility is limited by cutaneous flushing.[1] Modifying the 5-position with a lipophilic phenylthio group aims to:

- Alter Potency/Selectivity: The bulky, hydrophobic "tail" can probe deep hydrophobic pockets in receptors or enzymes (e.g., COX-2, DHFR).[1]
- Modulate PK Properties: Increasing lipophilicity () improves membrane permeability compared to the highly polar parent acid.

Retrosynthetic Logic

The synthesis is disconnected at the C–S bond. Direct sulfenylation of nicotinic acid is challenging due to catalyst poisoning by the free carboxylic acid. Therefore, the strategy proceeds via the ester intermediate.[1][3]

- Target: 5-(Phenylthio)nicotinic acid[2]
- Precursor: Methyl 5-bromonicotinate + Substituted Thiophenols[2]
- Key Reaction: Pd-catalyzed C–S Coupling (Buchwald-Hartwig)[2]



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Figure 1: Retrosynthetic analysis of the target scaffold.

Chemical Synthesis Protocol

Phase A: Starting Material Preparation

Reaction: Esterification of 5-bromonicotinic acid.[2] Rationale: Protection of the carboxylic acid is mandatory to prevent catalyst deactivation during the cross-coupling step.

- Dissolve 5-bromonicotinic acid (10.0 mmol) in MeOH (30 mL).
- Add

(conc., 0.5 mL) dropwise.[1]
- Reflux for 12 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Concentrate in vacuo, neutralize with sat.

, and extract with EtOAc.[1]
- Yield: Expect >95% of Methyl 5-bromonicotinate as a white solid.[2][4]

Phase B: Palladium-Catalyzed C–S Coupling (The Critical Step)

This step uses the Xantphos/Pd₂(dba)₃ system, which is superior to Copper-mediated (Ullmann) coupling for electron-deficient pyridines due to lower temperatures and broader substrate scope.[2]

Reagents:

- Methyl 5-bromonicotinate (1.0 equiv)[2]
- Substituted Thiophenol (1.2 equiv)[1]
- (2.5 mol%)[1]
- Xantphos (5.0 mol%)[1]
- DIPEA (N,N-Diisopropylethylamine) (2.0 equiv)[2][1]
- Solvent: 1,4-Dioxane (Anhydrous, degassed)[2][1]

Protocol:

- Setup: In a glovebox or under Argon flow, charge a sealed reaction vial with Methyl 5-bromonicotinate (1.0 mmol, 216 mg),

(23 mg), and Xantphos (29 mg).
- Solvation: Add anhydrous 1,4-Dioxane (5 mL) and DIPEA (350 μ L).
- Initiation: Add the thiophenol (1.2 mmol) last. Seal the vial.
- Reaction: Heat to 100°C for 12–16 hours.
 - Checkpoint: The solution typically turns from dark purple/red to orange/brown upon completion.
- Workup: Cool to RT. Filter through a Celite pad (elute with EtOAc). Concentrate the filtrate.
- Purification: Flash Chromatography (SiO₂). Gradient: 0% → 20% EtOAc in Hexanes.
 - Target Product: Methyl 5-(phenylthio)nicotinate.[2]

Phase C: Hydrolysis to Final Acid[1]

- Dissolve the ester from Phase B in THF:Water (3:1, 10 mL).[1]
- Add LiOH·H₂O (3.0 equiv). Stir at RT for 4 hours.
- Acidification: Adjust pH to ~3.0 using 1M HCl. The product often precipitates.
- Isolation: Filter the precipitate or extract with EtOAc. Recrystallize from Ethanol/Water if necessary.

Purification & Characterization Data

Quality Control Table:

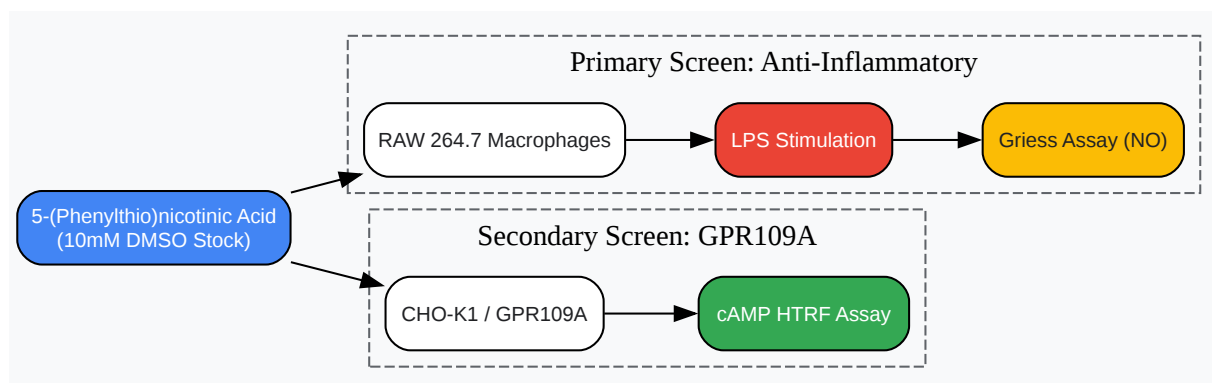
Parameter	Specification	Method
Purity	>95%	HPLC (C18, H2O/MeCN + 0.1% TFA)
Identity	M+1 Peak	LC-MS (ESI+)
¹ H NMR	Diagnostic Peaks	δ 9.0 (s, 1H), 8.8 (s, 1H) (Pyridine protons flanking N)
Residual Pd	< 10 ppm	ICP-MS (Critical for biological assays)

Key NMR Signature: The 5-(phenylthio) substitution breaks the symmetry of the pyridine ring.
[2] Look for the deshielded singlet at ~9.0 ppm (H2 position) and ~8.8 ppm (H6 position), with the H4 proton appearing as a triplet/multiplet upfield at ~8.2 ppm.[1]

Biological Screening Protocols

Once synthesized, the library should be screened for activity.[1] The two most relevant assays for this scaffold are GPR109A Agonism (metabolic) and Anti-inflammatory phenotypic screening.

Workflow Diagram



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Figure 2: Dual-pathway biological screening workflow.

Protocol 1: RAW 264.7 Anti-Inflammatory Assay (Nitric Oxide)

Objective: Determine if the derivative inhibits LPS-induced inflammation more potently than niacin.[2]

- Seeding: Plate RAW 264.7 cells (50,000 cells/well) in 96-well plates. Incubate 24h.
- Treatment: Pre-treat cells with compounds (1–100 μ M) for 1 hour.[1]
 - Control: Niacin (Weak inhibitor), Dexamethasone (Strong inhibitor).[1]
- Induction: Add LPS (1 μ g/mL). Incubate 24 hours.
- Readout: Mix 50 μ L supernatant with 50 μ L Griess Reagent. Measure Absorbance at 540 nm.
- Analysis: Calculate
for NO inhibition.

Protocol 2: GPR109A cAMP Inhibition Assay

Objective: Assess if the thioether modification maintains agonist activity at the niacin receptor (GPR109A/HM74A).

- System: CHO-K1 cells stably expressing human GPR109A.[2]
- Principle: GPR109A is
-coupled.[2] Agonism reduces Forskolin-stimulated cAMP levels.[2]
- Method:
 - Incubate cells with Forskolin (10 μ M) + Test Compound (Dose Response).[1]
 - Detect cAMP using a TR-FRET (HTRF) kit.[2]

- Result: A potent agonist will show a dose-dependent decrease in FRET signal.[2]

Troubleshooting & Optimization

Issue	Probable Cause	Expert Solution
Low Yield in Coupling	Catalyst poisoning	Ensure the Ester is used, not the free acid. Free carboxylic acids bind Pd tightly.
Incomplete Conversion	Oxidation of Thiol	Degass solvents thoroughly (Freeze-Pump-Thaw).[2] Use an Argon balloon.
Product is Oily/Impure	Residual Phosphine	Wash the crude organic phase with 10% aqueous (removes phosphines) before chromatography.
Cell Toxicity	Residual Copper/Pd	If using Cu-catalysis, perform a scavenger resin treatment (e.g., SiliaMetS®) before bio-assay.[1]

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